

Comprehensive FT-IR Characterization of 2-(Acetyloxy)-3-methoxybenzoic Acid

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Compound of Interest

Compound Name: 2-(Acetyloxy)-3-methoxybenzoic acid

CAS No.: 2554-82-7

Cat. No.: B1344808

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Method Development, Spectral Interpretation, and Quality Control

Executive Summary

The structural integrity of **2-(Acetyloxy)-3-methoxybenzoic acid** (often referred to as 3-methoxyaspirin) is critical in pharmaceutical development, serving as either a potent NSAID analog or a specific impurity in the synthesis of complex salicylates.

This guide provides a definitive protocol for the Fourier Transform Infrared (FT-IR) analysis of this molecule. Unlike standard aspirin, the presence of the methoxy group at the C3 position introduces unique steric and electronic effects that alter the vibrational signature of the molecule. This document details the acquisition parameters, spectral assignment logic, and validation criteria required to distinguish this compound from its precursors (3-methoxysalicylic acid) and degradation products.

Molecular Anatomy & Vibrational Theory

To accurately interpret the spectrum, we must first map the molecular structure to its vibrational physics. The molecule possesses three distinct functional zones that compete for spectral dominance:

- The Carboxylic Acid (C1): Exists primarily as a hydrogen-bonded dimer in the solid state.
- The Acetoxy Ester (C2): The acetylation site. Its carbonyl stretch is the primary indicator of successful synthesis from the phenol precursor.
- The Methoxy Group (C3): The distinguishing feature from standard aspirin. It introduces strong C-O-C stretching vibrations and alters the aromatic ring breathing modes.

Steric Note: The proximity of the acetoxy (C2) and methoxy (C3) groups creates steric hindrance (the "ortho effect"). This often forces the ester group slightly out of planarity with the benzene ring, reducing conjugation and potentially shifting the ester carbonyl band to a higher frequency compared to unhindered analogs.

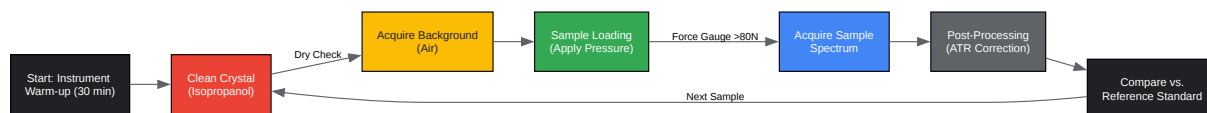
Experimental Protocol (USP <854> Aligned)

This protocol utilizes Attenuated Total Reflectance (ATR) due to its reproducibility and minimal sample preparation requirements, aligning with modern USP <854> and Ph. Eur. 2.2.24 standards.

Instrumentation & Parameters

- Technique: Single-Bounce Diamond ATR (preferred for durability and chemical resistance).
- Detector: DTGS (Deuterated Triglycine Sulfate) for standard QC; MCT (Mercury Cadmium Telluride) if high-speed kinetics are required.
- Resolution: 4 cm^{-1} (Standard for solid-state identification).
- Scans: 32 scans (Sample) / 32 scans (Background).
- Spectral Range: $4000 - 600\text{ cm}^{-1}$.

Step-by-Step Workflow



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Figure 1: Standardized ATR-FTIR acquisition workflow ensuring data integrity and preventing cross-contamination.

Critical Handling Steps

- **Crystal Cleaning:** Use lint-free wipes with Isopropanol. Ensure the background scan shows no residual peaks (especially at $2800\text{--}3000\text{ cm}^{-1}$ for organic residue).
- **Sample Contact:** Grind the sample slightly if it is a coarse crystal to ensure uniform contact. Apply pressure using the anvil until the force gauge registers the optimal range (typically $80\text{--}100\text{ N}$ for diamond ATR).
- **ATR Correction:** Because ATR penetration depth is wavelength-dependent, apply an "ATR Correction" algorithm (available in most software like OMNIC or OPUS) if comparing against a transmission (KBr) library.

Spectral Interpretation & Assignment

This section deconstructs the spectrum. The presence of two carbonyl peaks and distinct ether stretches is the fingerprint of this molecule.

The Carbonyl Region ($1800\text{ -- }1650\text{ cm}^{-1}$)

This is the most critical region for identification. You will observe a "doublet" of carbonyl peaks.

Functional Group	Frequency (cm ⁻¹)	Intensity	Assignment Logic
Ester C=O	1750 – 1770	Strong	The acetoxy carbonyl. It appears at a higher frequency than the acid carbonyl. Note: If this peak is absent, acetylation failed.
Acid C=O	1680 – 1700	Strong	The benzoic acid carbonyl.[1] It appears lower due to dimerization (hydrogen bonding) and conjugation with the ring.

The Fingerprint & Ether Region (1300 – 1000 cm⁻¹)

Differentiation from standard aspirin relies on the methoxy signals here.

Functional Group	Frequency (cm ⁻¹)	Intensity	Assignment Logic
Asym. C-O-C	1240 – 1270	Strong	Overlap of the Acetate C-O stretch and the Methoxy Ar-O-CH ₃ asymmetric stretch.
Sym. C-O-C	1020 – 1050	Medium	Diagnostic Peak. The symmetric stretching of the methoxy group (O-CH ₃). Standard aspirin lacks a strong band in this specific narrow window.
C-O (Acid)	~1290	Medium	C-O stretch of the carboxylic acid dimer.

High Frequency Region (3500 – 2500 cm^{-1})

- O-H Stretch (Acid): A broad, jagged envelope from 3300 to 2500 cm^{-1} .^[2] This is characteristic of carboxylic acid dimers.
- C-H Stretch (Aromatic): Weak shoulders > 3000 cm^{-1} .^{[3][4]}
- C-H Stretch (Aliphatic): Distinct peaks at 2960 cm^{-1} and 2840 cm^{-1} corresponding to the methyl groups of the acetoxy and methoxy functionalities.

Quality Control: Identity Confirmation Logic

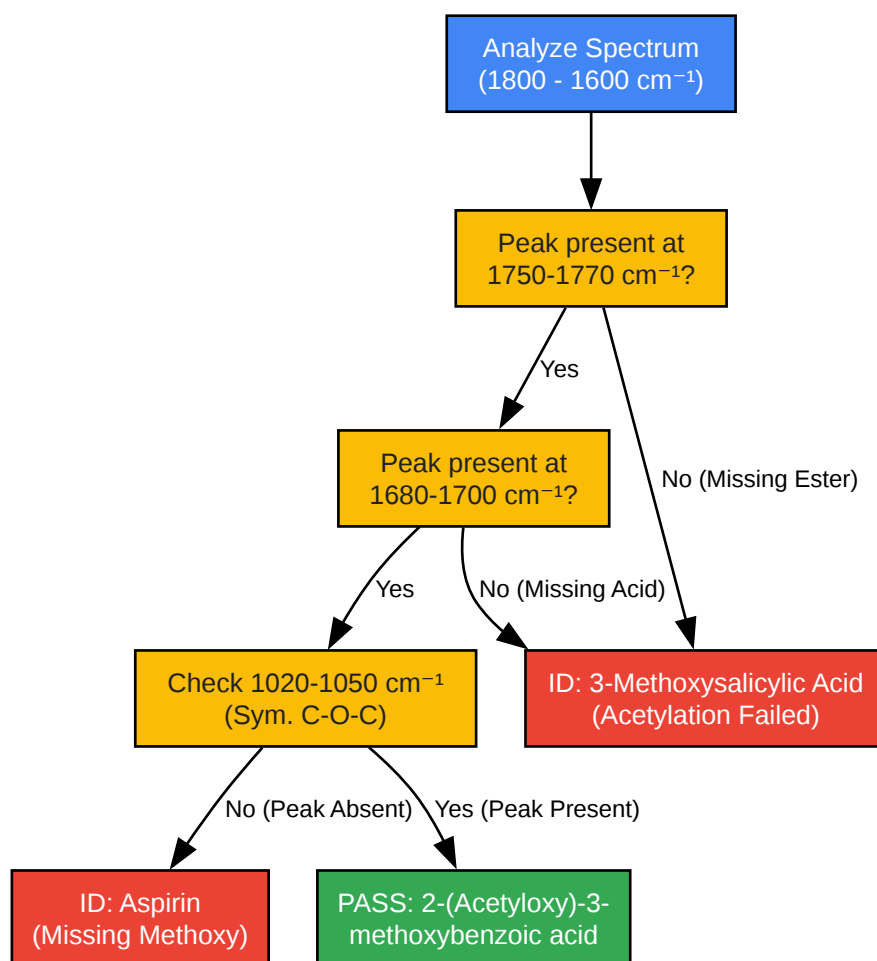
In a QC setting, the goal is to confirm the identity and rule out the starting material (3-methoxysalicylic acid).

The "Phenolic OH" Test

The precursor, 3-methoxysalicylic acid, contains a phenolic hydroxyl group. In the target molecule, this is acetylated.^{[5][6][7][8]}

- Precursor Spectrum: Shows a sharper, distinct phenolic O-H stretch (often visible around 3200-3400 cm^{-1} superimposed on the acid broadness) and lacks the ester carbonyl at 1760 cm^{-1} .
- Target Spectrum: The phenolic O-H is gone.^[8] The Ester C=O at 1760 cm^{-1} is present.

Decision Logic Diagram



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Figure 2: Spectral logic tree for distinguishing the target molecule from precursors and non-methoxylated analogs.

References

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